

oxine-copper application rates for angular leaf spot

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Compound Focus: Oxine-copper

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Oxine-Copper Application Notes

Oxine-copper is an organic copper fungicide with protective and curative effects, used against angular leaf spot and other bacterial and fungal diseases [1] [2]. Its multi-site activity and slow release of copper ions provide broad-spectrum control with low phytotoxicity risk compared to inorganic coppers [2] [3].

Table 1: Registered Oxine-Copper Application Rates for Angular Leaf Spot and Related Diseases

Crop	Target Disease	Formulation & Concentration	Recommended Dosage	Application Method
Cucumber	Bacterial Angular Leaf Spot [1] [4]	40% SC [2]	0.75 - 1.05 L/ha [2]	Foliar spray [2]
Melons (e.g., Watermelon)	Angular Leaf Spot [2]	40% SC [2]	750 - 1000 times dilution [2]	Foliar spray [2]
Mango	Angular Leaf Spot [2] [4]	40% SC [2]	1000 - 1500 times dilution [2]	Foliar spray [2]

Crop	Target Disease	Formulation & Concentration	Recommended Dosage	Application Method
Cucumber	Target Spot, Bacterial Angular Leaf Spot [4]	40% Fluopyram · Oxine-copper SC (8% + 32%) [4]	750 - 1500 times dilution [4]	Foliar spray [4]

General Application Guidelines:

- **Timing:** Begin applications before disease onset or at the first sign of infection. For optimal control in field conditions, apply during favorable disease conditions (warm, humid weather) [5].
- **Intervals:** Repeat applications every 7 to 14 days, depending on disease pressure and weather conditions [3].
- **Coverage:** Ensure thorough and even spray coverage on all above-ground plant parts, including leaves and fruit [3].
- **Precautions:** Do not apply when leaves are wet, and avoid using overhead irrigation if possible to reduce disease spread [5]. Exercise caution with stone fruit crops (e.g., peaches, plums) and cabbage, and conduct a phytotoxicity test before widespread use [2].

Experimental Protocols

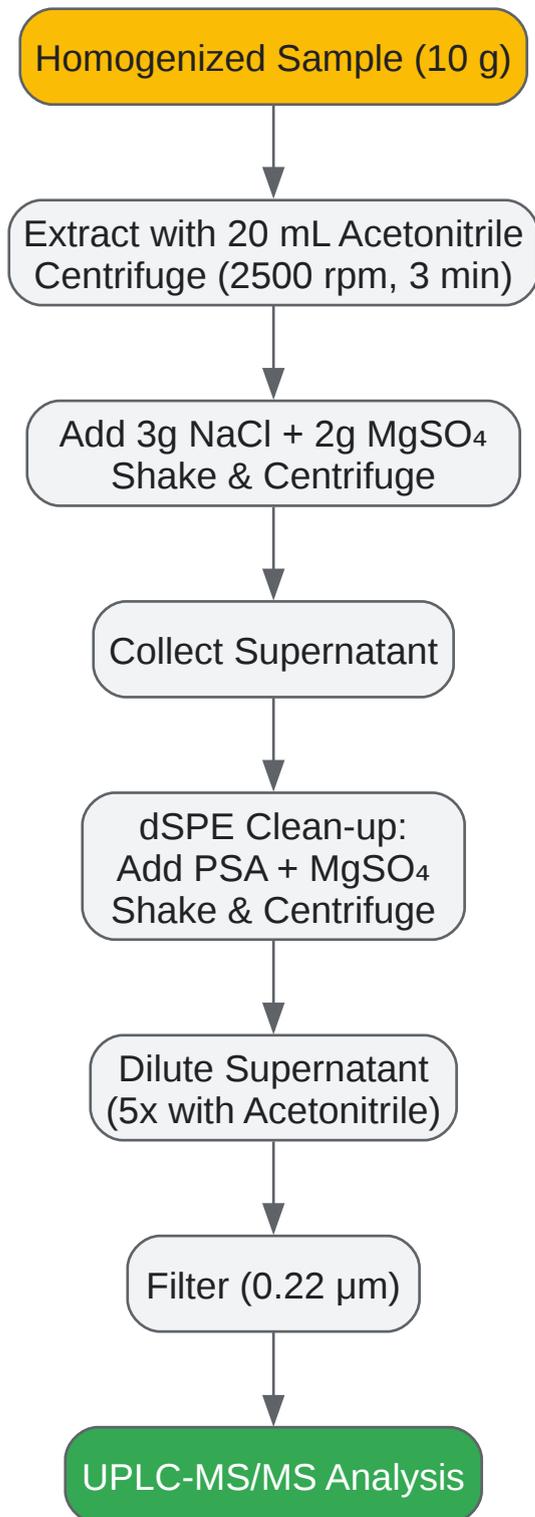
Residue Dissipation and Analytical Methodology

This protocol is based on a study investigating **oxine-copper** on cucumber and watermelon [1].

- **Sample Collection:** Collect plant samples randomly from the field using a checkerboard pattern. For dissipation studies, collect samples at 0 (2 hours after application), 1, 3, 5, and 7 days for cucumber, and 0, 3, 7, 14, and 21 days for watermelon. For terminal residue, collect at harvest times [1].
- **Sample Preparation:** Homogenize at least 2 kg of sample and store at -20°C until analysis [1].
- **Extraction (QuEChERS method):**
 - Weigh 10 g of homogenized sample into a 50 mL centrifuge tube.
 - Add 20 mL of acetonitrile and centrifuge at 2500 rpm for 3 minutes.
 - Add 3 g NaCl and 2 g MgSO₄, shake at 2500 rpm for 3 minutes, and centrifuge at 4000 rpm for 3 minutes [1].
- **Purification (dSPE):**
 - Transfer 1.5 mL of the extraction solution into a 2 mL centrifuge tube containing a mixture of 50 mg PSA and 150 mg MgSO₄.

- Shake at 2500 rpm for 5 minutes and centrifuge at 10,000 rpm for 2 minutes.
- Dilute the supernatant five times with acetonitrile and filter through a 0.22 µm organic filter prior to analysis [1].
- **Instrumental Analysis (UPLC-MS/MS):**
 - **Column:** Waters ACQUITY UPLC BEH HILIC (2.1 mm × 50 mm, 1.7 µm).
 - **Mobile Phase:** Gradient elution with 0.1% formic acid in deionized water and acetonitrile.
 - **Flow Rate:** 0.30 mL/min.
 - **Injection Volume:** 1 µL.
 - **Detection:** MS/MS with electrospray ionization (ESI) in negative ion mode and Multiple Reaction Monitoring (MRM) [1].
- **Method Validation:** The method demonstrated good linearity ($R^2 \geq 0.9980$), accuracy (recoveries of 75.5–95.8%), precision (Relative Standard Deviation of 2.27–8.26%), and sensitivity (Limit of Quantification of 0.01 mg/kg) [1].

The following diagram illustrates the workflow for the QuEChERS sample preparation and UPLC-MS/MS analysis.



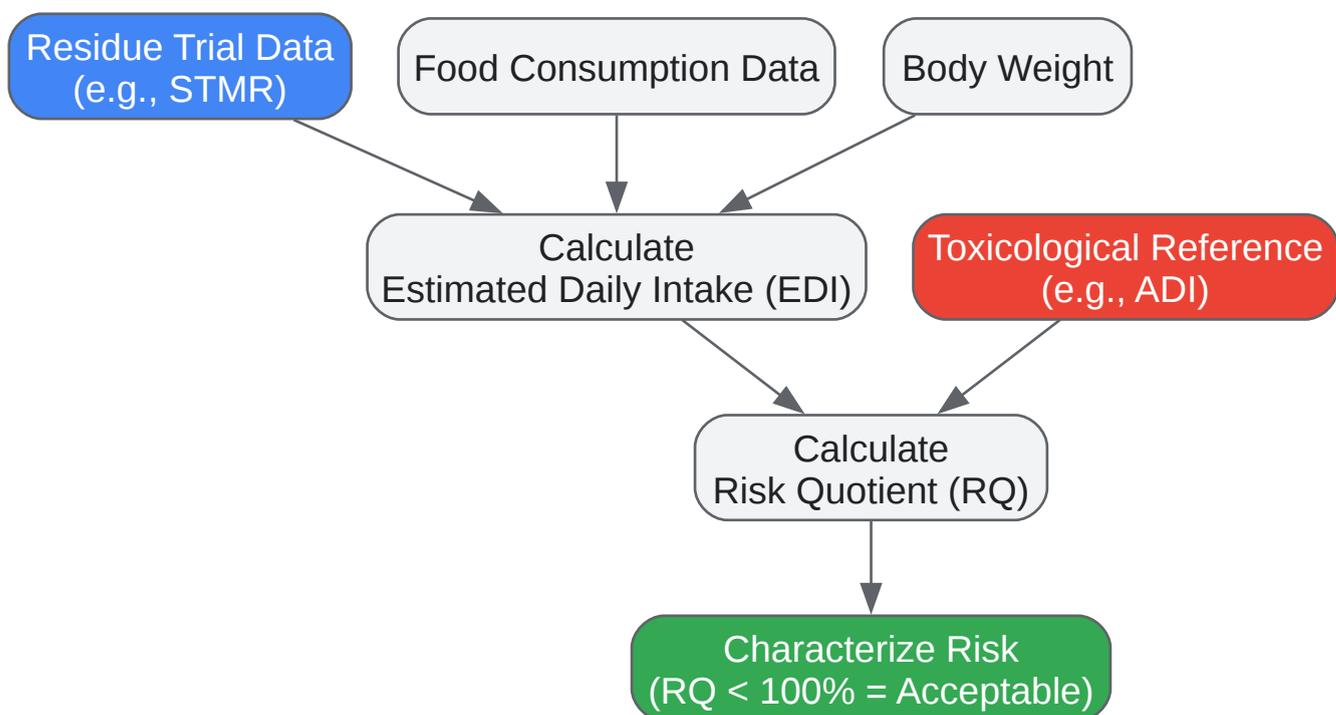
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Dietary Risk Assessment Protocol

A standard dietary risk assessment can be performed using residue trial data and toxicological reference values.

- **Calculate Estimated Daily Intake (EDI):** $EDI = [STMR] \times [Food\ Consumption] / [Body\ Weight]$ [1].
- **Determine Acceptable Daily Intake (ADI):** The ADI is a toxicological threshold obtained from regulatory authorities.
- **Calculate Risk Probability (RQ):** $RQ = (EDI / ADI) \times 100\%$ [1].
- **Risk Characterization:** An RQ value of less than 100% indicates that the long-term dietary risk is acceptable. The study on cucumber and watermelon reported an RQ of 64.11%, suggesting no significant health risk to the general population from **oxine-copper** residues [1].

The logical flow of the dietary risk assessment is summarized below.



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Key Findings & Conclusions

- **Dissipation & Residues: Oxine-copper** degrades in a first-order kinetic pattern. Half-lives are 1.77–2.11 days in cucumber and 3.57–4.68 days in watermelon. Terminal residues are generally low (<0.01–0.264 mg/kg in cucumber and <0.01–0.0641 mg/kg in watermelon) [1].

- **Dietary Risk:** The estimated long-term dietary risk probability (RQ) of 64.11% is below 100%, indicating that **oxine-copper** use on cucumber and watermelon at recommended doses poses an acceptable risk to consumers [1].
- **Efficacy & Safety:** When applied according to label recommendations, **oxine-copper** is an effective and rational tool for managing angular leaf spot, with a favorable environmental and toxicological profile.

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